

Pre-plant Burndown Application of Halauxifen-methyl: Application Notes and Protocols

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Compound of Interest

Compound Name: *Halauxifen*

Cat. No.: *B1672591*

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Introduction

Halauxifen-methyl is a synthetic auxin herbicide belonging to the arylpicolinate chemical family.[1] It is a valuable tool for the pre-plant burndown control of a wide spectrum of broadleaf weeds, including those resistant to other herbicide modes of action.[2] This document provides detailed application notes and protocols for the effective use of **Halauxifen**-methyl in a research and developmental context, with a focus on its efficacy, tank-mixing compatibility, and mode of action.

Application Notes

Mode of Action

Halauxifen-methyl mimics the natural plant hormone auxin.[2][3] It is absorbed through the leaves and roots and translocates systemically to the meristematic tissues.[1] There, it binds to the TIR1/AFB (Transport Inhibitor Response 1/Auxin Signaling F-Box) family of auxin receptors, with a preferential binding to the AFB5 receptor. This binding initiates a cascade of events, including the degradation of Aux/IAA transcriptional repressors, leading to the over-expression of auxin-responsive genes. This disruption of normal hormonal balance results in uncontrolled and disorganized plant growth, ultimately causing plant death. Key downstream effects include the overproduction of ethylene and abscisic acid (ABA), which contributes to senescence and necrosis.

Efficacy and Weed Spectrum

Halauxifen-methyl provides effective control of many key broadleaf weeds, including but not limited to:

- Excellent Control: Horseweed (including glyphosate-resistant biotypes), Common Ragweed, Henbit, and Purple Deadnettle.
- Good to Excellent Control (often in tank-mix): Giant Ragweed, Redroot Pigweed, Lambsquarters, and others.

The efficacy of **Halauxifen**-methyl can be influenced by weed size, growth stage, and environmental conditions. Applications should be made to actively growing weeds for optimal results.

Tank-Mixing

To broaden the spectrum of controlled weeds, especially grasses and certain broadleaf species, **Halauxifen**-methyl is commonly tank-mixed with other herbicides. Recommended tank-mix partners for pre-plant burndown applications include:

- Glyphosate: For broad-spectrum grass and broadleaf weed control.
- 2,4-D and Dicamba: To enhance the control of larger or more difficult-to-control broadleaf weeds.
- Glufosinate: As an alternative burndown partner, particularly in systems with glyphosate-resistant weeds.

Always consult product labels for specific tank-mix compatibility and recommendations. Jar tests are recommended before mixing large quantities.

Application Timing and Rates

For pre-plant burndown applications, **Halauxifen**-methyl should be applied to emerged weeds before planting the desired crop. Application rates will vary depending on the target weed species, their size, and the tank-mix partners used. Adherence to labeled rates is crucial to ensure efficacy and crop safety.

Crop Rotation and Plant-Back Intervals

Observe all crop rotation and plant-back interval restrictions as specified on the product label. These intervals are critical to prevent injury to subsequent sensitive crops.

Data Presentation

Table 1: Efficacy of Halauxifen-methyl and Tank Mixes on Key Broadleaf Weeds (% Control)

Weed Species	Halauxifen-methyl (alone)	Halauxifen-methyl + Glyphosate	Halauxifen-methyl + 2,4-D	Halauxifen-methyl + Dicamba
Horseweed (Glyphosate-Resistant)	85 - 95%	90 - 98%	92 - 97%	95 - 99%
Common Ragweed	88 - 95%	92 - 98%	94 - 99%	93 - 98%
Giant Ragweed	70 - 85%	85 - 95%	90 - 98%	88 - 96%
Redroot Pigweed	60 - 75%	85 - 95%	88 - 96%	90 - 98%
Lambsquarters	75 - 90%	90 - 98%	92 - 99%	91 - 97%
Henbit	90 - 99%	95 - 100%	96 - 100%	95 - 100%
Purple Deadnettle	90 - 99%	95 - 100%	97 - 100%	96 - 100%

Data compiled from multiple field trials. Efficacy can vary based on environmental conditions, weed size, and application parameters.

Experimental Protocols

Protocol 1: Field Efficacy and Crop Safety Trial for Pre-plant Burndown Application of Halauxifen-methyl

1. Objective: To evaluate the efficacy of **Halauxifen**-methyl, alone and in combination with tank-mix partners, for the pre-plant burndown control of target weed species and to assess the safety of these applications to the subsequent crop.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 4.
- Plot Size: Minimum of 3 meters wide by 10 meters long.

3. Site Selection and Preparation:

- Select a field with a uniform and representative population of the target weed species.
- Ensure the site has uniform soil type and topography.
- Avoid areas with significant variations in drainage or fertility.
- If necessary, prepare the site to ensure uniform weed emergence and growth.

4. Treatments:

- Untreated Control: A plot that receives no herbicide application.
- **Halauxifen**-methyl (alone): Applied at a standard and 2x rate.
- Tank-Mix Treatments: **Halauxifen**-methyl at a standard rate tank-mixed with selected partners (e.g., glyphosate, 2,4-D, dicamba) at their respective standard rates.
- Commercial Standard: A commonly used pre-plant burndown herbicide program for comparison.

5. Herbicide Application:

- Application Timing: Apply to actively growing weeds at the specified growth stage (e.g., 10-15 cm in height).

- **Application Equipment:** Use a calibrated research plot sprayer equipped with flat-fan nozzles that deliver a medium to coarse spray quality.
- **Spray Volume:** 100-200 L/ha.
- **Application Pressure:** 200-300 kPa.
- **Environmental Conditions:** Record temperature, relative humidity, wind speed, and cloud cover at the time of application. Avoid application during periods of high wind or when rainfall is imminent.

6. Data Collection:

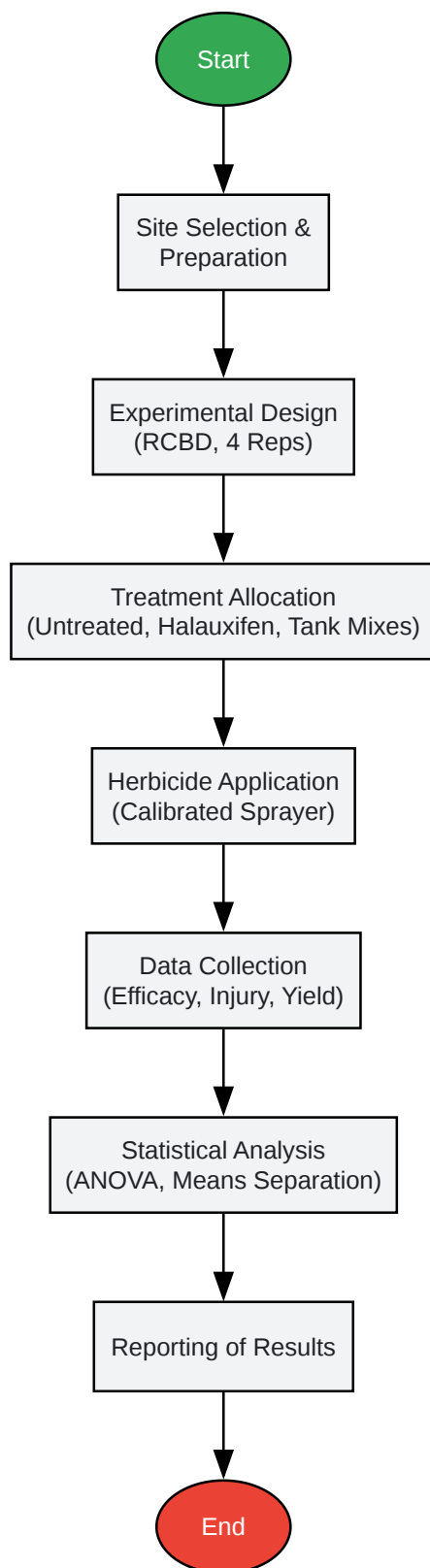
- **Weed Control Efficacy:** Visually assess percent weed control at 7, 14, 21, and 28 days after treatment (DAT) on a scale of 0% (no control) to 100% (complete control) for each target weed species.
- **Crop Injury:** After crop emergence, visually assess percent crop injury at 7, 14, and 28 days after emergence (DAE) on a scale of 0% (no injury) to 100% (crop death). Note any symptoms of phytotoxicity such as stunting, chlorosis, or malformation.
- **Weed Density and Biomass (Optional):** At a specified time point (e.g., 28 DAT), count the number of surviving weeds per unit area and/or harvest the above-ground biomass of surviving weeds.
- **Crop Stand Counts:** Record the number of crop plants per unit area at a specified time point after emergence.
- **Crop Yield:** Harvest the crop from the center of each plot and determine the yield, adjusted for moisture content.

7. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a suitable means separation test (e.g., Tukey's HSD) to compare treatment means at a significance level of $p \leq 0.05$.

Visualizations

Caption: Signaling pathway of **Halauxifen**-methyl leading to weed mortality.



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Caption: Workflow for a pre-plant burndown herbicide efficacy trial.

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